

Triphenylstannane CAS number and properties

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Compound of Interest

Compound Name: *Triphenylstannane*

Cat. No.: *B1218745*

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An In-depth Technical Guide to **Triphenylstannane**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Triphenylstannane, also known as triphenyltin hydride, is an organotin compound with the chemical formula $(C_6H_5)_3SnH$. It is a versatile and widely utilized reagent in organic synthesis, primarily as a radical-based reducing agent. This technical guide provides a comprehensive overview of its chemical and physical properties, synthesis, reactivity, applications, and toxicological profile, tailored for professionals in research and development.

Chemical Identity

Triphenylstannane is characterized by a central tin atom covalently bonded to three phenyl groups and one hydrogen atom.

Identifier	Value
CAS Number	892-20-6[1][2][3][4][5]
EC Number	212-967-8[2][3][5]
IUPAC Name	triphenylstannane[2]
Synonyms	Triphenyltin hydride, Triphenylstannyl hydride[1][2][3][5]
Molecular Formula	C ₁₈ H ₁₆ Sn[1][2][3][4][5][6]
SMILES	C1=CC=C(C=C1)--INVALID-LINK-- C3=CC=CC=C3[1][2]
InChI Key	NFHRNKANAAGQOH-UHFFFAOYSA-N[1][2]

Physicochemical Properties

Triphenylstannane is a colorless to pale yellow solid at room temperature, often with a waxy consistency.[3][7][8][9] It is hydrophobic and practically insoluble in water but exhibits good solubility in many common organic solvents.[1][7][8][9][10]

Data Summary

The quantitative physical and chemical properties of **triphenylstannane** are summarized in the table below.

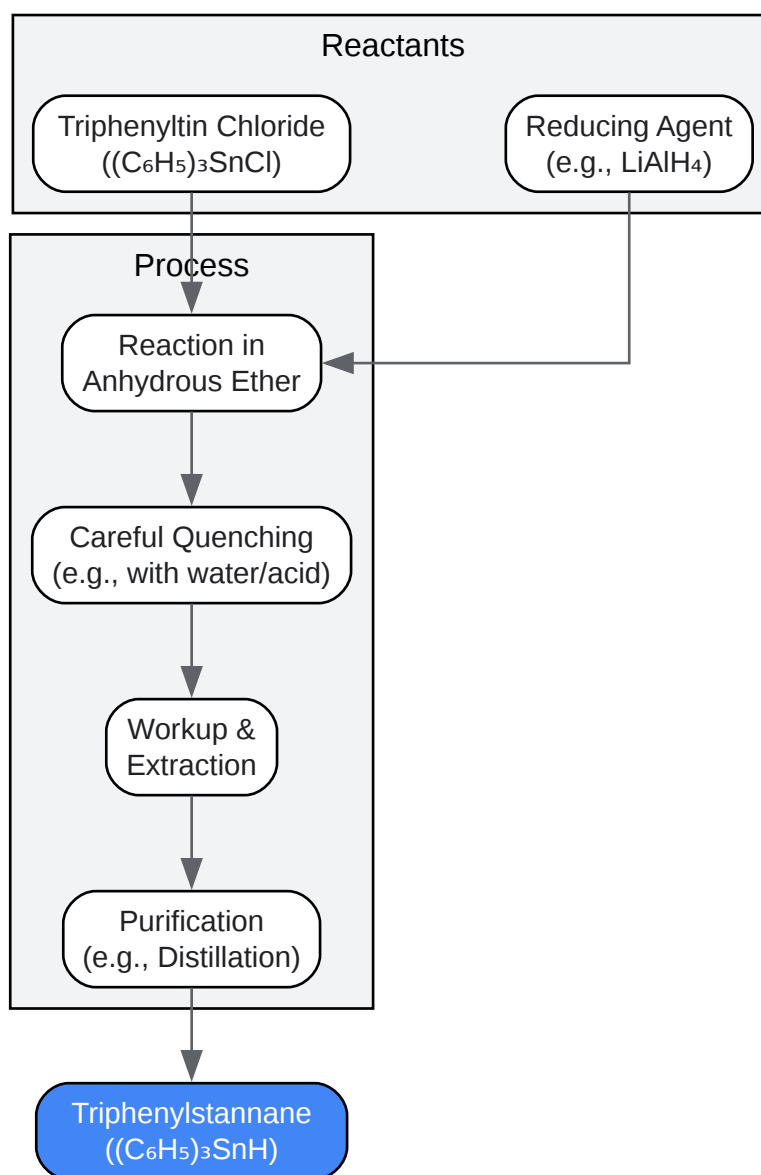
Property	Value	Units
Molecular Weight	351.03	g/mol [4][5][6][10]
Appearance	Opalescent colorless or milky white to pale yellow solid	-[3][7][9]
Melting Point	26-28	°C[3][4][5][10]
Boiling Point	163-165 @ 0.3 Torr	°C[3][4][5]
Density	1.374	g/cm ³ at 25 °C[3][4][5][10]
Flash Point	>113	°C
Refractive Index	1.632 (n _{20/D})	-[3][5]
Water Solubility	Insoluble	-[1][5][8]
Organic Solvent Solubility	Soluble in benzene, toluene, ether, THF	-[1][7][8][9][10]

Synthesis and Handling

Triphenylstannane is typically synthesized by the reduction of a triphenyltin halide, most commonly triphenyltin chloride.

General Synthesis Workflow

The primary synthetic route involves the reduction of triphenyltin chloride using a hydride-donating reagent.



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Caption: General workflow for the synthesis of **Triphenylstannane**.

Experimental Protocol: Reduction of Triphenyltin Chloride

This protocol describes the synthesis of **triphenylstannane** via the reduction of triphenyltin chloride with lithium aluminum hydride (LiAlH₄).^{[6][7][9][10][11]}

Materials and Reagents:

- Triphenyltin chloride ($(\text{C}_6\text{H}_5)_3\text{SnCl}$)
- Lithium aluminum hydride (LiAlH_4)
- Anhydrous diethyl ether
- Distilled water
- Saturated aqueous sodium sulfate solution
- Anhydrous magnesium sulfate
- Standard laboratory glassware for inert atmosphere reactions (Schlenk line, nitrogen/argon)

Procedure:

- A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet is charged with a suspension of lithium aluminum hydride in anhydrous diethyl ether under a nitrogen atmosphere.
- The suspension is cooled to 0 °C in an ice bath.
- A solution of triphenyltin chloride in anhydrous diethyl ether is added dropwise from the dropping funnel to the stirred LiAlH_4 suspension over a period of 30-60 minutes.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for an additional 1-2 hours.
- The reaction is carefully quenched by the slow, dropwise addition of distilled water, followed by a saturated aqueous sodium sulfate solution to precipitate the aluminum salts.
- The resulting mixture is filtered, and the solid residue is washed with diethyl ether.
- The combined organic phases are dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure.
- The crude product can be purified by Kugelrohr distillation under high vacuum to yield pure **triphenylstannane**.^[7]

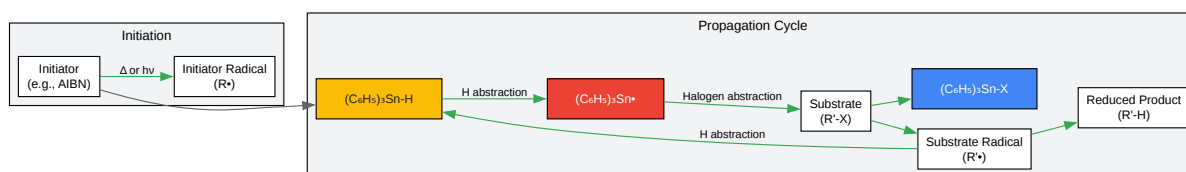
Handling and Storage: Organotin hydrides like **triphenylstannane** can decompose slowly at room temperature. For long-term stability, it is recommended to store the compound at 0 °C or below.[7][9]

Reactivity and Applications

Triphenylstannane's utility stems from the moderate strength of the Sn-H bond, which allows it to act as a hydrogen atom donor in radical chain reactions.[10]

Radical Reaction Mechanism

The core reactivity involves the homolytic cleavage of the Sn-H bond, typically initiated by a radical initiator like azobisisobutyronitrile (AIBN), to form the triphenylstannyl radical $((\text{C}_6\text{H}_5)_3\text{Sn}\cdot)$. This radical then participates in a variety of transformations.



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Caption: Radical chain mechanism involving **Triphenylstannane**.

Key Applications

Triphenylstannane is a reagent of choice for numerous organic transformations.

Application Area	Description
Radical Deoxygenation	Removal of hydroxyl groups from alcohols (e.g., Barton-McCombie deoxygenation).[7][9]
Reductive Dehalogenation	Reduction of alkyl and aryl halides to the corresponding hydrocarbons.[7]
Hydrostannylation	Addition of the Sn-H bond across alkenes and alkynes to form new organotin compounds.[7][9]
Reduction of Carbonyls	Reduction of α,β -unsaturated aldehydes and ketones.[7][9]
Agrochemicals	Used as a protectant fungicide to control diseases like potato blight and leaf spots on sugar beet.[3][5][7][9]
Material Science	Serves as a precursor for other organotin compounds used as PVC stabilizers and biocides.[1][5][8]

Toxicology and Safety

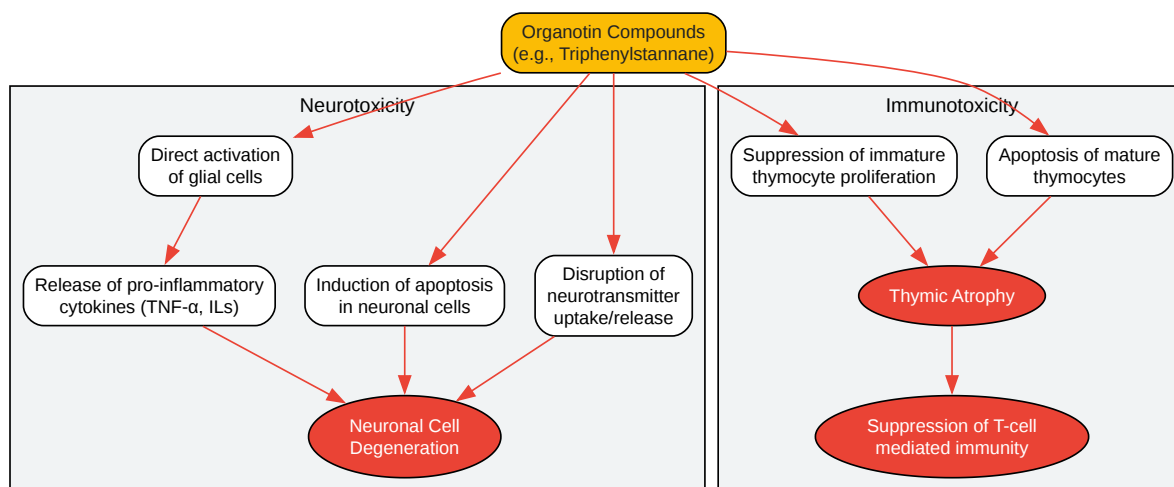
Organotin compounds, including **triphenylstannane**, are known for their toxicity and require careful handling.

Hazard Summary

Hazard Class	GHS Classification
Acute Oral Toxicity	H301: Toxic if swallowed[2]
Acute Dermal Toxicity	H311: Toxic in contact with skin[2]
Acute Inhalation Toxicity	H331: Toxic if inhaled[2]
Aquatic Hazard (Acute)	H400: Very toxic to aquatic life[2]
Aquatic Hazard (Chronic)	H410: Very toxic to aquatic life with long lasting effects[2]

Toxicological Mechanism

Organotin compounds exert their toxic effects through multiple mechanisms, primarily impacting the nervous and immune systems.[2] They are also considered potential endocrine disruptors.[2]



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Caption: Toxicological mechanisms of organotin compounds.[2]

Disclaimer: This document is intended for informational purposes for qualified professionals. Always consult the latest Safety Data Sheet (SDS) before handling **triphenylstannane** and adhere to all institutional and governmental safety regulations.

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